

Application Notes: High-Temperature Dyeing of Polyester with **Disperse Yellow 42**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disperse Yellow 42*

Cat. No.: *B1218212*

[Get Quote](#)

Introduction

Disperse Yellow 42, identified by the Colour Index Number C.I. 10338, is a nitro-based disperse dye widely utilized for coloring polyester fibers.[1][2] Its molecular structure, 4-anilino-3-nitrobenzenesulfonanilide, imparts a brilliant yellow hue and makes it particularly suitable for high-temperature dyeing methods.[1][2] This application note provides a detailed protocol for the high-temperature dyeing of polyester fabrics with **Disperse Yellow 42**, outlining the necessary materials, equipment, and procedural steps to achieve optimal dyeing performance and colorfastness.

The hydrophobic nature of polyester fibers necessitates the use of high temperatures (typically 120-130°C) during the dyeing process.[1] At these temperatures, the amorphous regions of the polyester fibers swell, allowing the finely dispersed dye particles to penetrate and become trapped within the fiber structure, forming strong intermolecular bonds. This method ensures excellent dye uptake, level dyeing, and superior fastness properties.

Physicochemical Properties of Disperse Yellow 42

Property	Value
C.I. Name	Disperse Yellow 42
C.I. Number	10338
CAS Number	5124-25-4
Molecular Formula	C18H15N3O4S
Molecular Weight	369.40 g/mol
Appearance	Brown-yellow powder
Melting Point	156-157°C
Solubility	Soluble in ethanol, acetone, and benzene
Optimal Dyeing pH	3 - 7
Optimal Dyeing Temperature	120 - 130°C

Fastness Properties of Polyester Dyed with Disperse Yellow 42

Fastness Test	AATCC Standard	ISO Standard
Ironing Fastness (Fading)	4	4
Ironing Fastness (Stain)	4	7
Light Fastness	6-7	5
Perspiration Fastness (Fading)	5	4
Perspiration Fastness (Stain)	4	4-5
Washing Fastness (Fading)	5	5
Washing Fastness (Stain)	5	Not specified

Source: World Dye Variety

Experimental Protocol: High-Temperature Dyeing of Polyester

This protocol details the laboratory-scale procedure for dyeing polyester fabric with **Disperse Yellow 42** using a high-temperature, high-pressure (HTHP) dyeing apparatus.

Materials and Equipment:

- Polyester fabric (pre-scoured and dried)
- **Disperse Yellow 42**
- Dispersing agent (e.g., anionic dispersant)
- Acetic acid (glacial)
- Sodium hydrosulfite
- Sodium hydroxide
- High-temperature, high-pressure (HTHP) laboratory dyeing machine
- Beakers and graduated cylinders
- Stirring rods
- pH meter
- Analytical balance
- Drying oven

Procedure:

1. Dye Bath Preparation:

- Accurately weigh the required amount of **Disperse Yellow 42** (e.g., 1% on weight of fabric - owf).
- Create a paste of the dye with an equal amount of a dispersing agent.
- Add a small

amount of warm water (40-50°C) to the paste and stir until a uniform dispersion is achieved. d. Fill the dye bath with water to the required liquor ratio (e.g., 1:10). e. Add the dispersed dye solution to the dye bath. f. Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.

2. Dyeing Process:

a. Introduce the pre-wetted polyester fabric into the dye bath at approximately 60°C. b. Run the machine for 15 minutes at this temperature to ensure even wetting and initial dye absorption. c. Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute. d. Maintain the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation. e. After 60 minutes, cool the dye bath down to 60°C as quickly as possible.

3. Rinsing and Reduction Clearing:

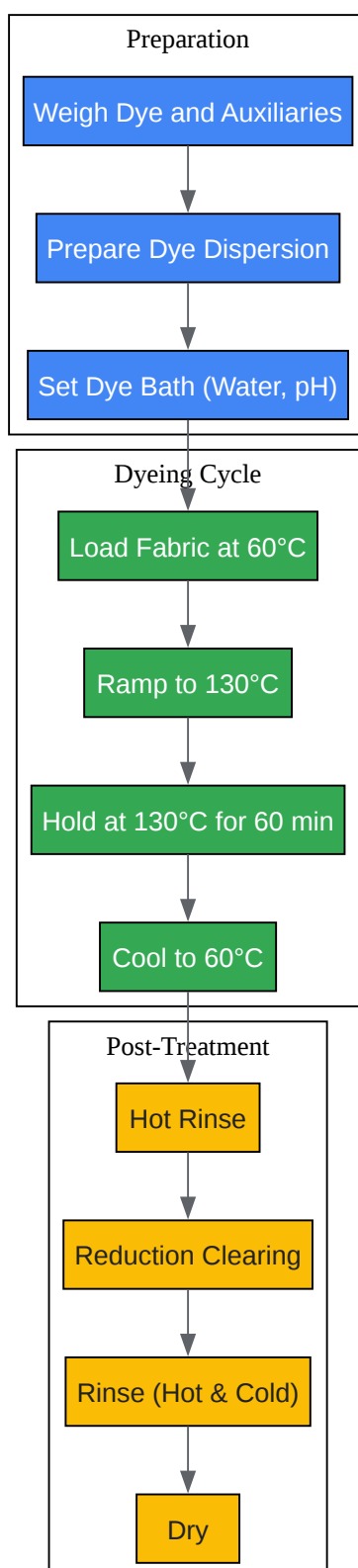
a. Drain the dye bath and rinse the dyed fabric with hot water. b. Prepare a reduction clearing bath containing:

- 2 g/L Sodium hydrosulfite
 - 2 g/L Sodium hydroxide
- c. Treat the dyed fabric in the reduction clearing bath at 80°C for 10-20 minutes to remove any unfixed surface dye. d. Rinse the fabric thoroughly with hot water followed by cold water.

4. Drying:

a. Squeeze the excess water from the fabric. b. Dry the fabric in an oven or air-dry at room temperature.

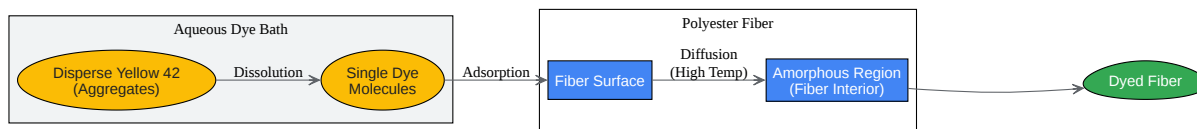
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: High-temperature polyester dyeing workflow.

Signaling Pathway of Dyeing



[Click to download full resolution via product page](#)

Caption: Mechanism of disperse dye uptake by polyester.

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Yellow 42 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes: High-Temperature Dyeing of Polyester with Disperse Yellow 42]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218212#high-temperature-dyeing-of-polyester-with-disperse-yellow-42]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com